Mechanistic Grounding: The Causality of YAP-TEAD Disruption

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Compound of Interest

Compound Name:	*YAP-TEAD Inhibitor 1 (Peptide 17)*
Cat. No.:	*B8256830*

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YAP lacks a DNA-binding domain and must complex with TEAD family transcription factors to drive the expression of pro-survival and pro-migratory genes (e.g., CTGF, CYR61)[2][3]. The YAP-TEAD interface is expansive, making traditional small-molecule inhibition highly challenging.

Peptide 17 was rationally designed to mimic the YAP interface 3 alpha-helix[2]. By replacing a native cation-π interaction with an optimized disulfide bridge, researchers conformationally constrained the peptide, drastically boosting its binding affinity (Kd = 15 nM for TEAD1) and achieving an IC50 of 25 nM[2]. This structural constraint is the causal factor behind its high potency: it locks the peptide into the bioactive conformation required to outcompete native YAP, effectively silencing the transcription of genes that drive anchorage-independent growth[2].

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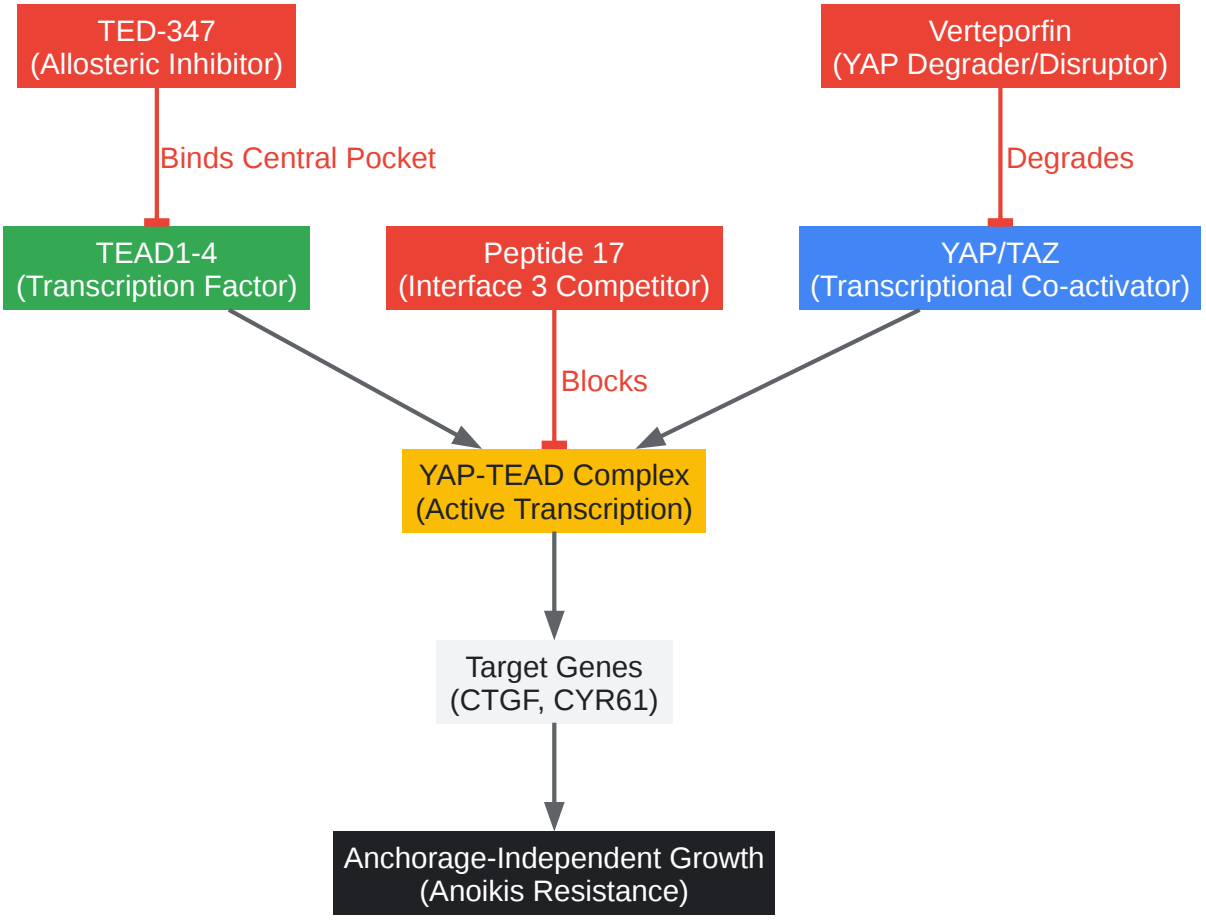

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Caption: YAP-TEAD signaling pathway and intervention points of Peptide 17, Verteporfin, and TED-347.

Comparative Performance: Peptide 17 vs. Alternatives

When designing an anchorage-independent growth assay, selecting the right inhibitor dictates the clarity of your data. While Peptide 17 is highly specific, small molecules like Verteporfin, TED-347, and ATA offer alternative mechanisms of action.

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- Verteporfin: Originally a photodynamic therapy agent, it disrupts YAP-TEAD and promotes YAP degradation[3]. However, its utility is often confounded by YAP-independent cytotoxicity and off-target effects[4].
- TED-347: A covalent allosteric inhibitor that binds the central palmitoylation pocket of TEAD (Cys-367), altering TEAD's conformation and preventing YAP binding[5][6].
- Aurintricarboxylic acid (ATA): A canonical disruptor of the TAZ-TEAD complex that abrogates anchorage-independent growth, though it possesses broad-spectrum nuclease inhibitory activity[7].

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Inhibitor	Molecular Class	Primary Target Mechanism	Binding Affinity / IC50	Impact on Anchorage-Independent Growth	Off-Target / Toxicity Profile
Peptide 17	Cyclic Peptide	Competitive PPI inhibitor (YAP Interface 3)	IC50 = 25 nM, Kd = 15 nM[2]	Potently blocks colony formation	High specificity; limited cell permeability without modifications
Verteporfin	Small Molecule	Promotes YAP turnover / PPI disruption	IC50 ~ 4.6 - 7.3 µM[3]	Dose-dependent reduction in colony size	High; YAP-independent cytotoxicity and light sensitivity[3][4]
TED-347	Small Molecule	Covalent allosteric (TEAD palmitate pocket)	Ki = 10.4 µM[6]	Inhibits TEAD activity and colony formation	Moderate; requires reactive cysteine (Cys-367)[6]
ATA	Small Molecule	Canonical PPI disruptor (TAZ-TEAD)	IC50 ~ low µM[7]	Abrogates TAZ/YAP-TEAD driven colonies	Moderate; known broad-spectrum nuclease inhibitor[7]

Experimental Protocol: Soft Agar Colony Formation Assay

The Soft Agar Assay is the gold standard for measuring anchorage-independent growth. The causality of the dual-layer system is critical: the dense base agar (0.6%) prevents cells from sinking and attaching to the plastic (which would trigger 2D integrin signaling), while the porous

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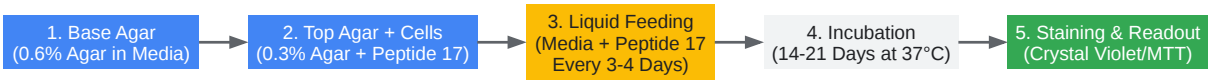
top agar (0.3%) suspends the cells in a 3D matrix, forcing them to rely on hyperactive YAP-TEAD signaling to survive anoikis.

Self-Validating System: To ensure assay integrity, always include a positive control (cells expressing a constitutively active YAP mutant, e.g., YAP-S127A) and a negative control (scrambled peptide).



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Caption: Step-by-step workflow for the Soft Agar Colony Formation Assay evaluating Peptide 17.

Step-by-Step Methodology:

- Preparation of Base Agar:
  - Melt 1.2% Noble Agar and mix 1:1 with 2X cell culture media (pre-warmed to 40°C) to achieve a final concentration of 0.6%.
  - Add 1.5 mL to each well of a 6-well plate. Allow to solidify at room temperature for 30 minutes. Scientific Insight: Ensuring the base is perfectly level prevents pooling of cells at the edges, which skews colony counting.
- Preparation of Top Agar & Cell Suspension:
  - Harvest cancer cells (e.g., MDA-MB-231 or HCT116) and resuspend in 2X media.
  - Mix the cell suspension 1:1 with 0.6% melted Noble Agar (cooled to 39°C to prevent thermal shock) to achieve a final concentration of 0.3%.
  - Inhibitor Addition: Immediately spike the Top Agar mixture with Peptide 17 (e.g., 1-10 µM final concentration) or vehicle control.

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- Overlay 1.5 mL of the cell/agar/peptide mixture onto the solidified base agar. Allow to solidify for 20 minutes.

- Liquid Feeding Layer (Crucial for Peptides):
  - Unlike stable small molecules, peptides can degrade over a 21-day incubation. Add 500 µL of 1X media containing the corresponding concentration of Peptide 17 on top of the solidified top agar.
  - Replenish this liquid layer every 3-4 days to maintain continuous YAP-TEAD inhibition.

- Incubation and Quantification:
  - Incubate at 37°C, 5% CO2 for 14-21 days.
  - Stain viable colonies using 0.005% Crystal Violet or 1 mg/mL MTT for 1-4 hours.
  - Quantify colony number and size (>50 µm) using an automated colony counter or ImageJ. A successful Peptide 17 treatment will show a statistically significant, dose-dependent reduction in colony formation compared to the vehicle.

Conclusion

For researchers investigating the Hippo pathway's role in metastasis, Peptide 17 provides an unparalleled, high-affinity tool for dissecting YAP-TEAD PPI dynamics[2]. While small molecules like Verteporfin and TED-347 offer alternative targeting strategies[3][6], Peptide 17's structural mimicry of Interface 3 ensures highly specific abrogation of anchorage-independent growth, making it an indispensable asset in the drug discovery pipeline.

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